

Addressing the hydrolysis and chemical stability of Lauryl Palmitate in aqueous formulations

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Technical Support Center: Lauryl Palmitate Aqueous Formulations

This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting advice for addressing the hydrolysis and chemical stability of **Lauryl Palmitate** in aqueous formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Lauryl Palmitate** and why is its stability in aqueous formulations a concern?

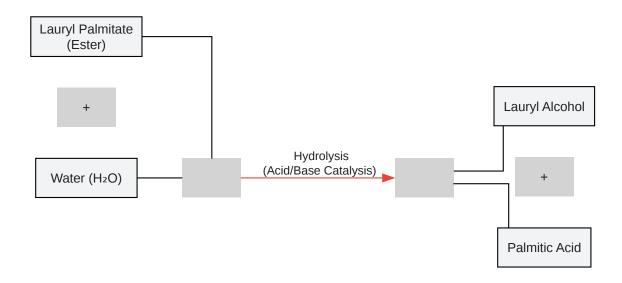
Lauryl Palmitate, also known as dodecyl hexadecanoate, is a wax ester formed from palmitic acid and lauryl alcohol.[1][2][3] It is widely used in cosmetics and personal care products as an emollient, thickener, and surfactant.[4] In aqueous formulations, such as emulsions, its stability is a primary concern because it is susceptible to hydrolysis, which can break down the ester bond.[1] This degradation can alter the formulation's physical properties (e.g., viscosity, particle size), impact its performance, and affect the overall shelf life of the product.

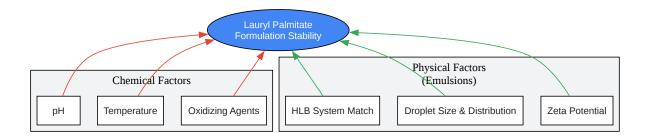
Q2: What is hydrolysis and how does it affect Lauryl Palmitate?

Hydrolysis is a chemical reaction in which a water molecule cleaves one or more chemical bonds. In the case of **Lauryl Palmitate**, an ester, hydrolysis breaks the ester bond, yielding its constituent molecules: lauryl alcohol and palmitic acid.[1] This reaction, also known as

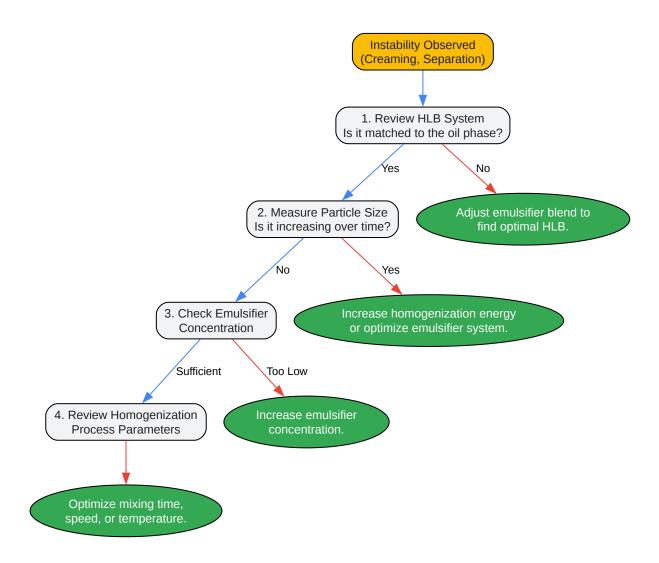


saponification when it occurs under basic (alkaline) conditions, is a primary degradation pathway in aqueous environments.[5][6] The formation of these degradation products can lead to a pH shift in the formulation, potential changes in odor, and a loss of the desired emollient properties.









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